

Safeguarding Your Research: A Comprehensive Guide to Handling Mitochondrial Fusion Promoter M1

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Compound of Interest

Compound Name: Mitochondrial fusion promoter M1

Cat. No.: B10817487

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for the handling of **Mitochondrial Fusion Promoter M1**, a small molecule modulator of mitochondrial dynamics. Adherence to these protocols is critical for minimizing risk and ensuring the integrity of your research.

Mitochondrial Fusion Promoter M1 is a hydrazone compound that has demonstrated potential in promoting mitochondrial fusion.^{[1][2]} While a valuable tool in research, it is classified with specific hazards that necessitate careful handling. The Safety Data Sheet (SDS) identifies it as harmful if swallowed, a cause of skin irritation, a cause of serious eye irritation, and a potential cause of respiratory irritation.^[3]

Essential Safety Information at a Glance

A thorough understanding of the chemical properties and hazard classifications of **Mitochondrial Fusion Promoter M1** is the first step in safe handling. The following table summarizes key data for this compound.

Identifier	Value	Source
Chemical Name	4-Chloro-2-(1-(2-(2,4,6-trichlorophenyl)hydrazono)ethyl)phenol	[4]
CAS Number	219315-22-7	[1][2][3][4][5][6][7]
Molecular Formula	C ₁₄ H ₁₀ Cl ₄ N ₂ O	[1][2][4][5][7][8]
Molecular Weight	364.05 g/mol	[2][4][5][7][8]
Appearance	Lyophilized powder	[1][2]
Solubility	Soluble in DMSO and ethanol	[1][2][5]

Hazard Classification	GHS Code	Description	Source
Acute Toxicity, Oral	H302	Harmful if swallowed	[3]
Skin Corrosion/Irritation	H315	Causes skin irritation	[3]
Serious Eye Damage/Irritation	H319	Causes serious eye irritation	[3]
Specific Target Organ Toxicity	H335	May cause respiratory irritation	[3]

Personal Protective Equipment: Your First Line of Defense

The following table outlines the required Personal Protective Equipment (PPE) for each stage of handling **Mitochondrial Fusion Promoter M1**. Consistent and correct use of PPE is non-negotiable.

Phase of Handling	Required PPE	Purpose
Receiving and Storage	- Lab coat- Safety glasses	Protects against incidental contact with the exterior of the shipping container.
Reconstitution (Powder Handling)	- Lab coat- Chemical splash goggles- Nitrile gloves (double-gloving recommended)- Face mask or work in a certified chemical fume hood	Prevents skin and eye contact with the powder and inhalation of airborne particles.
Solution Handling and Dilution	- Lab coat- Chemical splash goggles- Nitrile gloves	Protects against splashes and direct contact with the concentrated stock solution.
Experimental Use (Cell Culture, etc.)	- Lab coat- Safety glasses- Nitrile gloves	Protects against incidental splashes of the diluted working solution.
Waste Disposal	- Lab coat- Chemical splash goggles- Nitrile gloves	Protects against contact with contaminated waste materials.

Operational Plan: A Step-by-Step Protocol for Safe Handling

Adherence to a standardized operational plan minimizes the risk of exposure and contamination.

1. Receiving and Inspection:

- Upon receipt, visually inspect the package for any signs of damage or leakage.
- If the package is compromised, do not open it. Isolate the package in a designated area and contact your institution's Environmental Health and Safety (EHS) office.
- If the package is intact, transfer it to the designated storage location.

2. Storage:

- Store the lyophilized powder at -20°C in a desiccator.[1][2]
- Once reconstituted, store the solution at -20°C or -80°C.[1][5]
- To avoid repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use volumes.[1][2]

3. Reconstitution:

- Preparation:
 - Perform all work with the lyophilized powder in a certified chemical fume hood or a designated area with adequate ventilation to avoid inhalation.
 - Assemble all necessary materials: **Mitochondrial Fusion Promoter M1** vial, anhydrous DMSO or ethanol, sterile microcentrifuge tubes, and calibrated micropipettes.
- Personal Protective Equipment:
 - Don a lab coat, chemical splash goggles, and double nitrile gloves.
- Procedure:
 - Allow the vial of lyophilized powder to equilibrate to room temperature before opening to prevent condensation.
 - Carefully open the vial. Avoid tapping or shaking the vial to minimize aerosolization of the powder.
 - Add the calculated volume of solvent (e.g., DMSO) to the vial to achieve the desired stock solution concentration. For example, to create a 15 mM stock solution, reconstitute 5 mg of powder in 0.92 mL of DMSO.[1]
 - Close the vial securely and vortex gently until the powder is completely dissolved. Sonication may be used to aid dissolution.[5]
 - Dispense the stock solution into single-use aliquots in sterile, clearly labeled microcentrifuge tubes.

- Labeling:
 - Label each aliquot with the compound name, concentration, solvent, date of preparation, and your initials.

4. Experimental Use:

- When preparing working solutions, wear a lab coat, safety glasses, and nitrile gloves.
- Dilute the stock solution to the final working concentration in the appropriate pre-warmed cell culture medium or buffer.
- Mix gently by pipetting.

Disposal Plan: Ensuring a Safe Laboratory Environment

Proper disposal of chemical waste is crucial for the safety of all laboratory personnel.

1. Liquid Waste:

- All solutions containing **Mitochondrial Fusion Promoter M1** (stock solutions, working solutions, and contaminated media) must be collected as hazardous chemical waste.
- Collect the waste in a clearly labeled, leak-proof container. The label should include "Hazardous Waste," the full chemical name, and the approximate concentration.
- Do not mix with other incompatible waste streams.

2. Solid Waste:

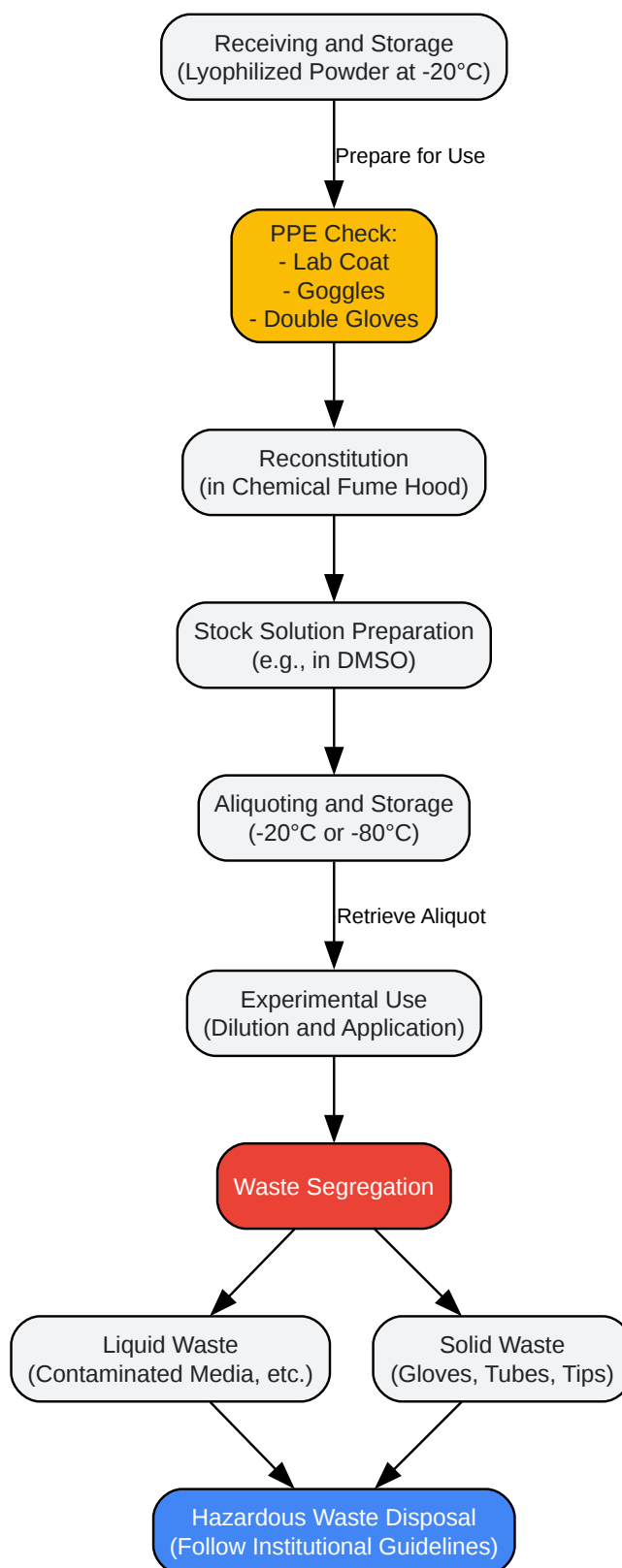
- All materials that have come into direct contact with **Mitochondrial Fusion Promoter M1** (e.g., pipette tips, microcentrifuge tubes, gloves) must be disposed of as solid hazardous chemical waste.
- Collect contaminated solid waste in a designated, labeled waste bag or container.

3. Decontamination:

- Wipe down all work surfaces with a suitable laboratory disinfectant after handling the compound.
- In case of a spill, immediately alert others in the area.
- For small spills, absorb the material with an inert absorbent material and collect it in a sealed container for disposal as hazardous waste.
- For large spills, evacuate the area and contact your institution's EHS office.

Visualizing the Workflow for Safe Handling

The following diagram illustrates the key stages and decision points in the safe handling and disposal of **Mitochondrial Fusion Promoter M1**.



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Caption: Workflow for Safe Handling of **Mitochondrial Fusion Promoter M1**.

This comprehensive guide is intended to supplement, not replace, your institution's specific safety protocols and the information provided in the Safety Data Sheet. Always consult your EHS office for guidance on specific procedures and regulatory requirements. By prioritizing safety and adhering to these guidelines, you can confidently advance your research while maintaining a secure laboratory environment.

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